

Chemical structure and properties of Polyglyceryl-10 isostearate

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Compound of Interest

Compound Name: Polyglyceryl-10 isostearate

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An In-depth Technical Guide to Polyglyceryl-10 Isostearate

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Polyglyceryl-10 Isostearate**, targeted at researchers, scientists, and drug development professionals.

Chemical Structure and Composition

Polyglyceryl-10 isostearate is a non-ionic surfactant belonging to the polyglyceryl ester family. Its structure consists of a hydrophilic polyglycerol-10 head and a lipophilic isostearic acid tail.^[1]

- **Polyglycerol-10 Moiety:** The hydrophilic portion is a polymer of glycerol, containing an average of ten glycerin units. This polyether backbone with multiple hydroxyl groups is responsible for its water solubility and moisturizing properties.^[1]
- **Isostearic Acid Moiety:** The lipophilic part is isostearic acid, a branched-chain saturated fatty acid with 18 carbon atoms.^[1] This branched structure imparts unique steric properties that contribute to the emulsifier's stability and sensory profile in formulations.

The esterification of the polyglycerol-10 with isostearic acid results in an amphiphilic molecule capable of reducing the interfacial tension between oil and water phases.^[1] The commercial

product is typically a mixture containing mono-, di-, and tri-esters, along with unreacted polyglycerol-10 and isostearic acid, the distribution of which depends on the synthesis conditions.^[1]

Physicochemical Properties

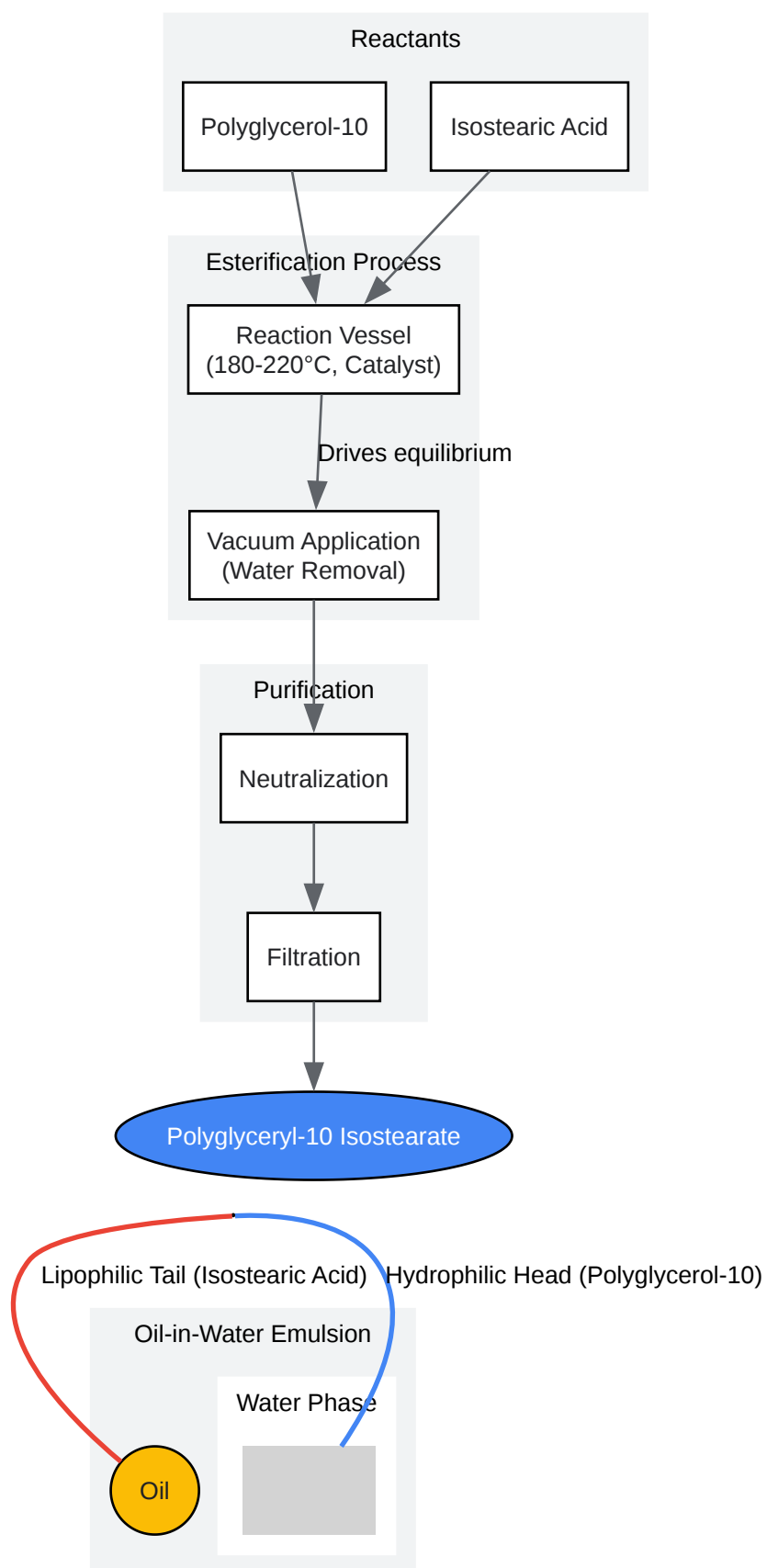
Polyglyceryl-10 isostearate is valued for its excellent emulsifying and skin-conditioning properties. The following table summarizes its key physicochemical characteristics.

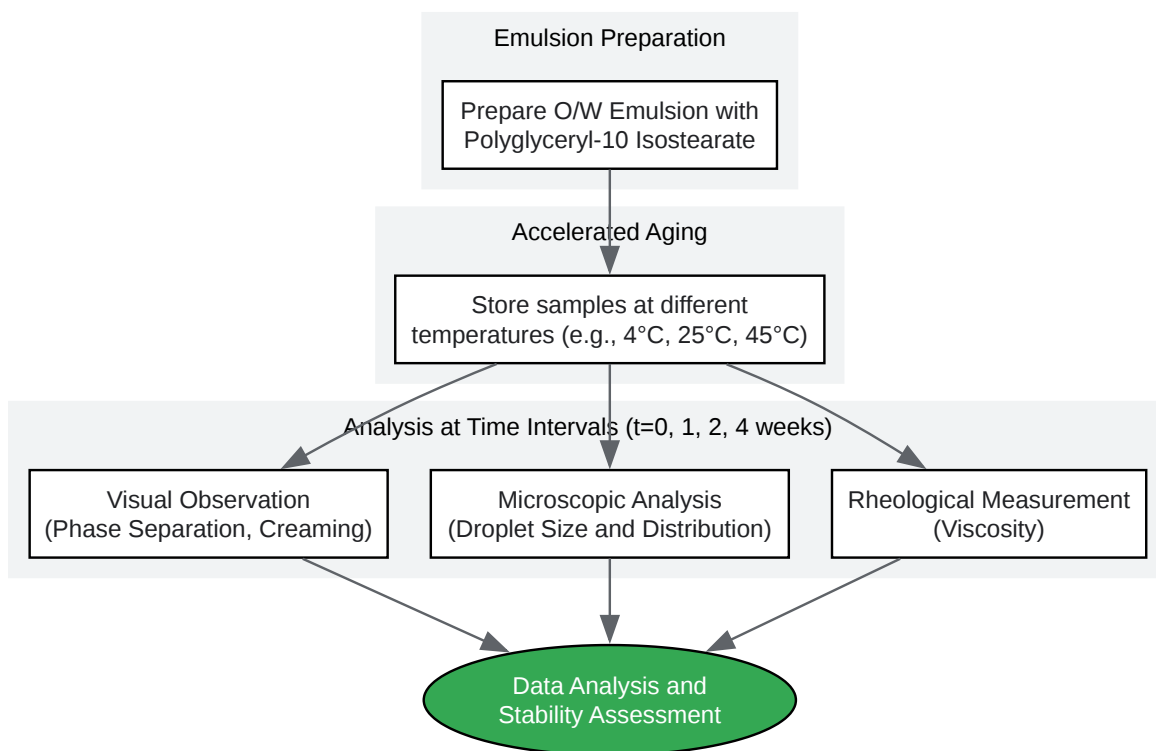
Property	Value	Reference
Chemical Name	1,2,3-Propanetriol, homopolymer, isooctadecanoates (1:1) (10 mol glycerol average molar ratio)	[2]
CAS Number	133738-23-5	[1]
Molecular Formula	C48H96O22	[1][3]
Molecular Weight	~1025.26 g/mol	[1][4]
Appearance	Pale yellow to light yellow viscous liquid or paste	[5][6]
Odor	Characteristic mild odor	[5]
HLB Value	Approximately 12.0 - 13.5 (O/W emulsifier)	[1][6][7]
Solubility	Dispersible in water; soluble in oils and some organic solvents	[5]
pH	Neutral	[8]
Acid Value (mg KOH/g)	< 5 (Typical for related polyglyceryl esters)	[9]
Saponification Value (mg KOH/g)	65 - 85 (Typical for related polyglyceryl esters)	[9]
Viscosity	Moderate to high	[5]
Comedogenic Rating	1 (Low)	[1]

Synthesis of Polyglyceryl-10 Isostearate

The primary industrial method for synthesizing **Polyglyceryl-10 isostearate** is through direct esterification.

Synthesis Workflow





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